

Application Notes and Protocols for NSC23005 Sodium

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Compound of Interest

Compound Name: NSC23005 sodium

Cat. No.: B15562049

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **NSC23005 sodium** in a research setting. As the toxicological properties of this compound have not been fully elucidated, a precautionary approach to handling is recommended. All procedures should be conducted in accordance with institutional and national safety regulations.

Chemical and Physical Properties

NSC23005 sodium is a small molecule inhibitor of p18INK4C, a cyclin-dependent kinase inhibitor. It has been shown to promote the expansion of hematopoietic stem cells (HSCs) with an EC50 of 5.21 nM.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
Molecular Formula	C13H16NNaO4S	[1]
Molecular Weight	305.33 g/mol	
Appearance	Solid	
Purity	≥98%	
CAS Number	1796596-46-7	
Solubility	Soluble in water and DMSO	
Storage (Powder)	3 years at -20°C	
Storage (Solution)	1 month at -20°C, 6 months at -80°C (sealed, away from moisture)	

Safety and Handling Guidelines

As a precautionary measure, **NSC23005 sodium** should be handled as a potentially hazardous substance. Users should always consult the Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive safety information.

Hazard Identification and Precautionary Statements

The specific hazards of NSC23005 have not been fully characterized. Based on general principles for handling research chemicals, the following precautions are advised:

Hazard Class	Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Acute Toxicity, Oral (Category 4) - Assumed	GHS07	Warning	H302: Harmful if swallowed.	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/contain er to an approved waste disposal plant.
Skin Corrosion/Irritatio n (Category 2) - Assumed	GHS07	Warning	H315: Causes skin irritation.	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off

contaminated
clothing and
wash before
reuse.

P280: Wear eye
protection/face
protection.
P305+P351+P33
8: IF IN EYES:
Rinse cautiously
with water for
several minutes.
Remove contact
lenses, if present
and easy to do.
Continue rinsing.
P337+P313: If
eye irritation
persists: Get
medical
advice/attention.

Serious Eye
Damage/Eye
Irritation
(Category 2A) -
Assumed

GHS07

Warning

H319: Causes
serious eye
irritation.

Specific Target
Organ Toxicity -
Single Exposure
(Category 3),
Respiratory
System -
Assumed

GHS07

Warning

H335: May
cause respiratory
irritation.

P261: Avoid
breathing
dust/fume/gas/mi
st/vapors/spray.
P271: Use only
outdoors or in a
well-ventilated
area.
P304+P340: IF
INHALED:
Remove person
to fresh air and
keep comfortable
for breathing.
P312: Call a
POISON

CENTER or
doctor/physician
if you feel unwell.
P403+P233:
Store in a well-
ventilated place.
Keep container
tightly closed.

Note: The hazard classifications above are assumed as a precautionary measure in the absence of a specific Safety Data Sheet. Always refer to the supplier-provided SDS for definitive hazard information.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **NSC23005 sodium**. This includes, but is not limited to:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: For operations that may generate dust or aerosols, use a certified respirator.

First Aid Measures

In case of accidental exposure, follow these general first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

The following is a general protocol for an in vitro cell-based assay using **NSC23005 sodium**. This protocol should be adapted based on the specific cell line and experimental goals.

Preparation of Stock Solutions

- Reconstitution of **NSC23005 Sodium**:
 - To prepare a 10 mM stock solution, dissolve 3.05 mg of **NSC23005 sodium** in 1 mL of sterile DMSO or water.
 - Vortex briefly to ensure complete dissolution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store aliquots at -20°C for up to one month or at -80°C for up to six months.
- Preparation of Working Solutions:
 - Dilute the stock solution in the appropriate cell culture medium to the desired final concentrations.
 - It is recommended to perform serial dilutions to achieve a range of concentrations for dose-response experiments.

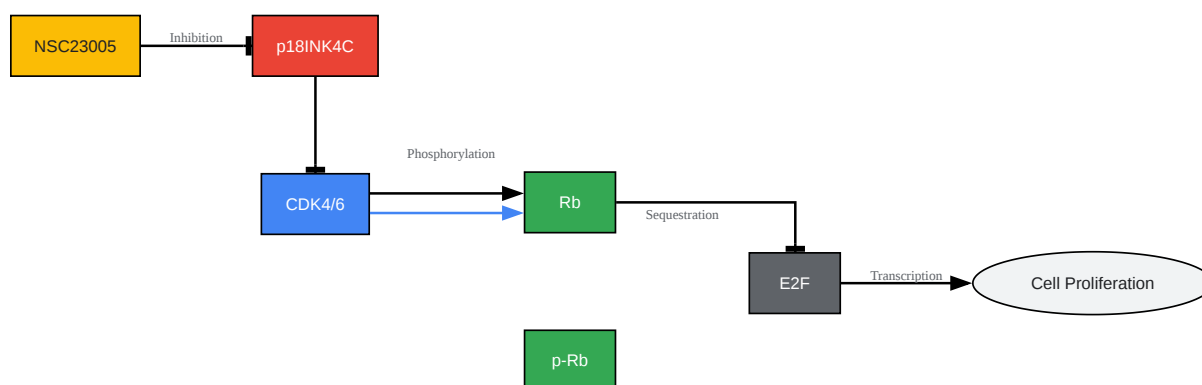
In Vitro Cell Proliferation Assay (Example)

- Cell Seeding:
 - Culture the desired cell line (e.g., hematopoietic stem cells) under standard conditions.
 - Harvest cells and perform a cell count.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of culture medium.
 - Incubate the plate overnight to allow for cell attachment.
- Cell Treatment:
 - Prepare a series of dilutions of **NSC23005 sodium** in culture medium at 2x the final desired concentrations.
 - Remove the old medium from the wells and add 100 µL of the diluted **NSC23005 sodium** solutions to the respective wells.
 - Include a vehicle control (e.g., DMSO or water at the same concentration as the highest NSC23005 treatment).
 - Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- Assessment of Cell Proliferation:

- Cell proliferation can be assessed using various methods, such as MTT, WST-1, or CyQUANT assays.
- Follow the manufacturer's instructions for the chosen assay.
- Read the absorbance or fluorescence using a plate reader.
- Data Analysis:
 - Subtract the background reading from all wells.
 - Normalize the data to the vehicle control.
 - Plot the cell viability (%) against the concentration of **NSC23005 sodium**.
 - Calculate the EC50 value using appropriate software (e.g., GraphPad Prism).

Visualizations

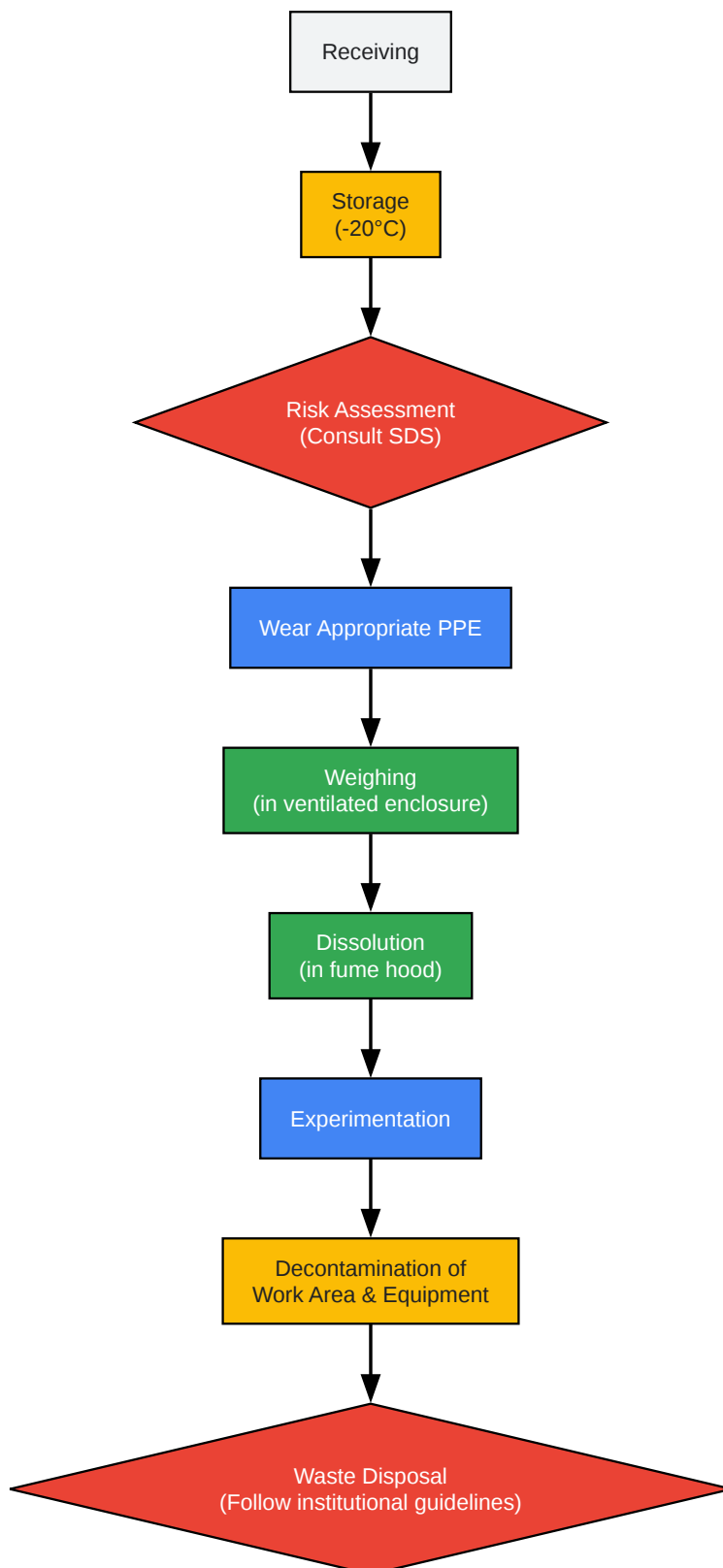
Signaling Pathway of NSC23005



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NSC23005 inhibits p18INK4C, leading to cell proliferation.

Experimental Workflow for Handling NSC23005



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A general workflow for the safe handling of chemical compounds.

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References

- 1. [axonmedchem.com](https://www.axonmedchem.com) [axonmedchem.com]
- 2. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
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